

Technical Support Center: Synthesis of N-(2-butylbenzofuran-5-yl)methanesulfonamide

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Compound of Interest

Compound Name: *N*-(2-butylbenzofuran-5-yl)methanesulfonamide

Cat. No.: B141129

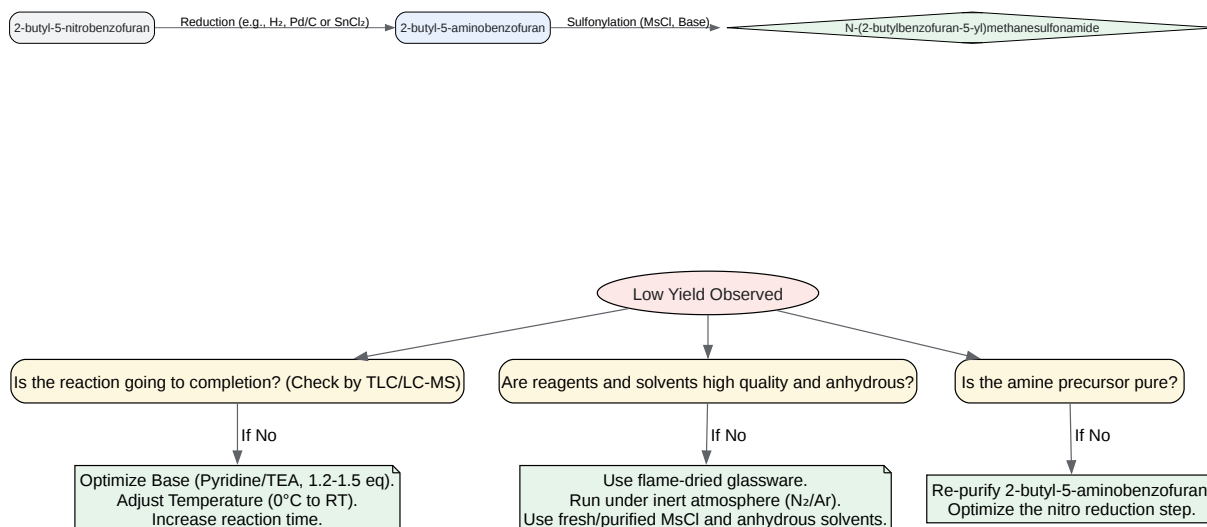
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Welcome to the technical support guide for the synthesis of **N-(2-butylbenzofuran-5-yl)methanesulfonamide**. This document is designed for researchers, chemists, and drug development professionals to provide in-depth troubleshooting advice and answers to frequently asked questions. Our goal is to help you navigate the common challenges in this synthesis, optimize your reaction conditions, and ultimately improve your product yield and purity. **N-(2-butylbenzofuran-5-yl)methanesulfonamide** is a key intermediate in the development of various pharmaceutical compounds, notably as a precursor in the synthesis of dronedarone.^{[1][2]} Its efficient synthesis is therefore of significant interest.

The primary and most direct synthetic route involves the reaction of 2-butyl-5-aminobenzofuran with methanesulfonyl chloride. This guide focuses on optimizing this critical sulfonylation step, as well as addressing the preparation of the key amine intermediate.

General Synthetic Workflow

The synthesis is typically a two-step process starting from the corresponding nitro-benzofuran derivative. The workflow involves the reduction of the nitro group to an amine, followed by the sulfonylation of the amine.



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References

- 1. N-(2-Butylbenzofuran-5-yl)methanesulfonamide Supplier [benchchem.com]
- 2. BR0116067B1 - Methanesulfonamido-benzofuran derivative, its preparation process and its use as a synthesis intermediate - Google Patents [patents.google.com]
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